

Introduction to MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan

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Compound Focus: MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan

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MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan (SHR-A1811 Drug-linker) is a drug-linker conjugate used in the construction of ADCs [1] [2]. Its core function is to tether a potent cytotoxic payload, **Exatecan**, to a tumor-targeting monoclonal antibody via a cleavable peptide linker [1]. This design allows for the targeted delivery of the chemotherapy agent directly to cancer cells, aiming to maximize antitumor efficacy while minimizing damage to healthy tissues [3].

The conjugate consists of two primary functional units:

- **Payload: Exatecan**, a DNA Topoisomerase I inhibitor that disrupts DNA replication in cancer cells [1] [2].
- **Linker:** The **MC-Gly-Gly-Phe-Gly** peptide sequence, which is cleaved inside target cells to release the active drug [4].

This specific linker is a key component of the ADC **Trastuzumab rezetecan (SHR-A1811)**, which targets the HER2 protein and is used in HER2-positive breast cancer research [5].

Application Notes & Key Data

For a quick overview, the table below summarizes the core physicochemical and biological characteristics of **MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan**.

Property	Description / Value
CAS Number	2414254-51-4 [1] [6] [2]
Molecular Formula	C ₅₅ H ₆₀ FN ₉ O ₁₃ [1] [6] [2]
Molecular Weight	1074.12 g/mol [1] [6] [2]
Biological Target	DNA Topoisomerase I (via Exatecan payload) [1] [2]
Primary Application	Drug-linker conjugate for Antibody-Drug Conjugates (ADCs) [1] [2]
Related ADC (Example)	Trastuzumab rezetecan (SHR-A1811) [5]
Purity	≥97.37% to ≥98% (from supplier data) [1] [2]

Experimental Protocols

Here are detailed handling and usage protocols based on available data.

Sample Handling, Storage, and Stock Solution Preparation

Proper handling is critical for maintaining the stability and activity of this compound.

- **Appearance:** White to off-white or light yellow solid powder [1] [7] [2].
- **Storage Conditions:**
 - **Powder:** Store at -20°C, in a sealed container, protected from moisture and light. Stable for several years under these conditions [1] [7] [2].
 - **Solution (Stock):** Once dissolved, store aliquots at -80°C for up to 6 months, or at -20°C for up to 1 month. Avoid repeated freeze-thaw cycles [1] [2].
- **Solubility Data:**
 - **In Vitro:** The compound is soluble in DMSO. A typical stock concentration of 25 mg/mL can be prepared in DMSO [1] [2].
- **Preparation of Stock Solution (Example: 10 mM in DMSO):**
 - Allow the product vial to warm to room temperature before opening to avoid moisture condensation.
 - Weigh out 1.07 mg of **MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan**.

- Add 100 μ L of anhydrous DMSO to the vial.
- Gently vortex or sonicate the mixture until a clear solution is obtained. The resulting solution will be 10 mM.

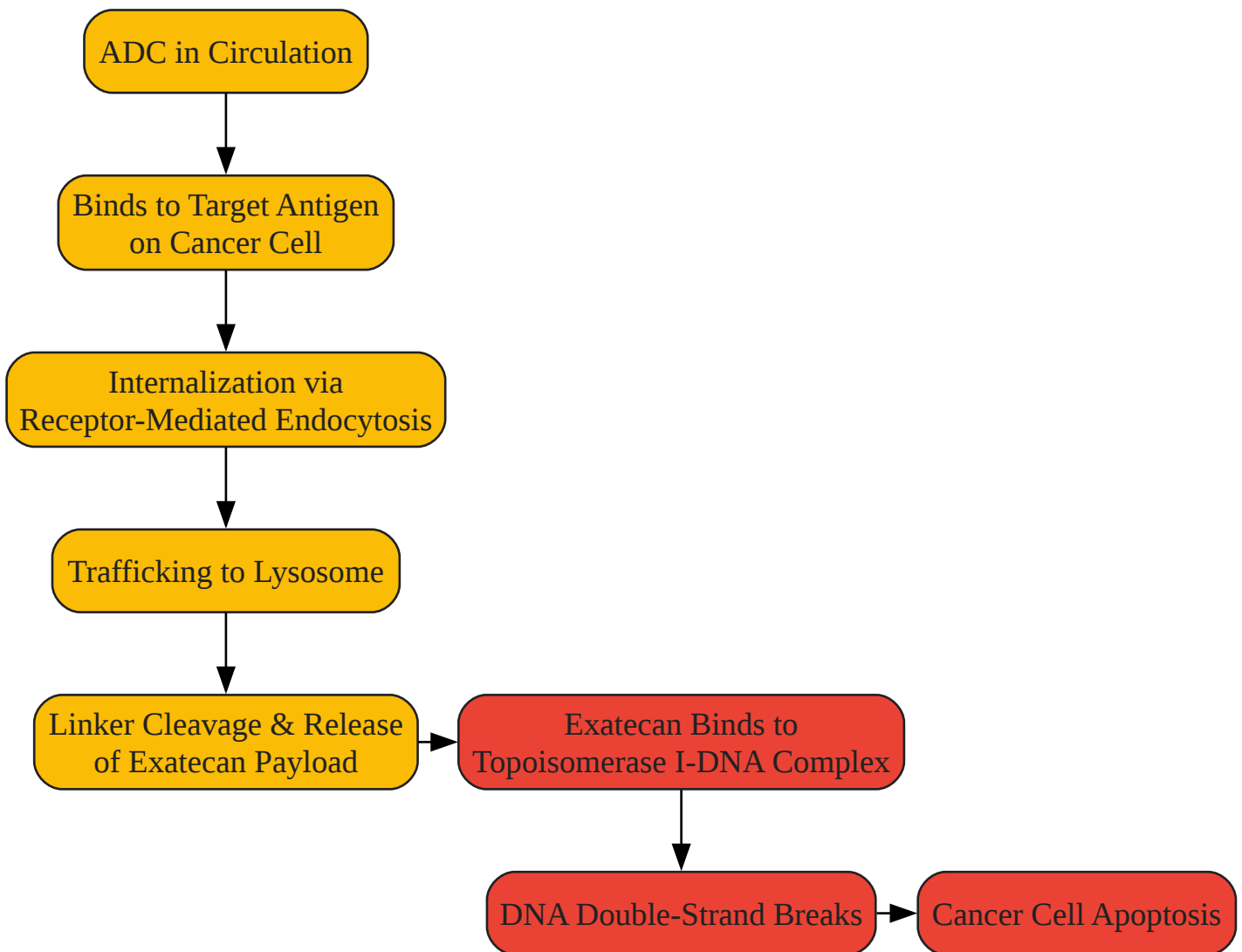
In Vivo Formulation and Dosing Protocols

For animal studies, the stock solution must be formulated further. The table below outlines two common formulations suitable for parenteral administration (e.g., IP, IV, SC) [7] [2].

Formulation Component	Formulation 1	Formulation 2
DMSO Stock Solution	10%	10%
PEG300	-	40%
Tween 80	5%	5%
Saline (0.9% NaCl)	85%	45%
Preparation Instructions	Mix 100 μ L DMSO stock → Add 50 μ L Tween 80 → Vortex → Add 850 μ L Saline → Mix well.	Mix 100 μ L DMSO stock → Add 400 μ L PEG300 → Add 50 μ L Tween 80 → Vortex → Add 450 μ L Saline → Mix well.

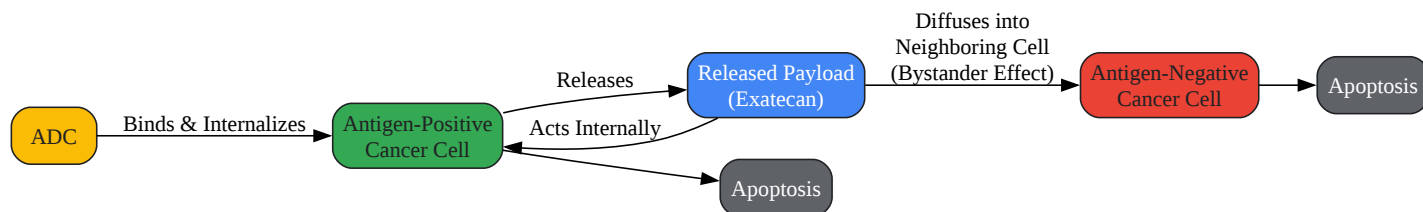
Mechanism of Action and Workflow

The following diagram illustrates the core mechanism of action for ADCs built using this drug-linker conjugate, from systemic circulation to cancer cell death.



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A key advantage of ADCs utilizing topoisomerase I inhibitor payloads like Exatecan is the **bystander effect**. The following diagram illustrates how this effect can kill adjacent cancer cells, even those not expressing the target antigen [3].



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Critical Considerations for Researchers

- **Research Use Only:** This compound is strictly for research purposes and is not intended for diagnostic or therapeutic use in humans [1] [2].
- **Solubility and Formulation:** The compound has low aqueous solubility. The provided *in vivo* formulations are starting points and may require optimization for specific research models to ensure stability and bioavailability [7] [2].
- **Bystander Effect Validation:** While a potential advantage, the presence and extent of the bystander effect should be empirically validated in your specific experimental system, as it depends on the permeability of the released payload and the tumor microenvironment [3].
- **Control Experiments:** Always include appropriate controls, such as unconjugated antibody, free Exatecan, and an isotype-control ADC, to accurately attribute observed effects to the targeted delivery mechanism.

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